

"Thiane-2,3,4,5-tetrol" basic properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thiane-2,3,4,5-tetrol*

Cat. No.: *B15045848*

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Thiane-2,3,4,5-tetrol: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the core physicochemical properties and structural information currently available for **Thiane-2,3,4,5-tetrol**. The information presented herein is based on publicly accessible chemical databases and supplier specifications.

Core Properties and Structure

Thiane-2,3,4,5-tetrol is a sulfur-containing heterocyclic compound. The available data primarily corresponds to the stereoisomer (3S,4R,5S)-**Thiane-2,3,4,5-tetrol**.

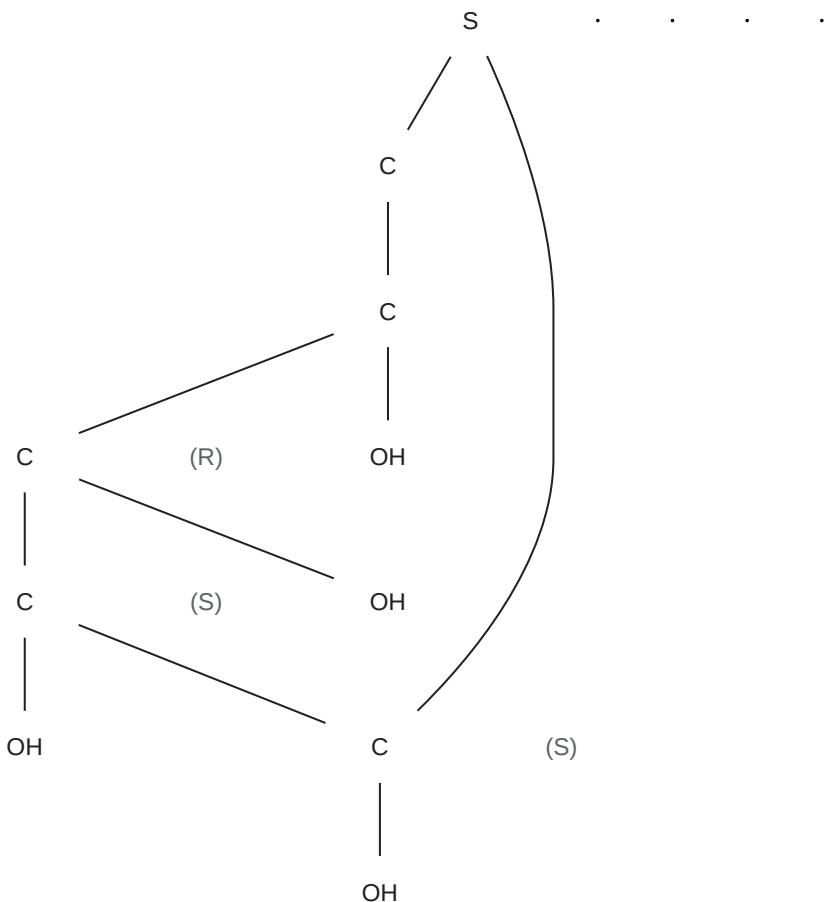
Physicochemical Data

The fundamental properties of (3S,4R,5S)-**Thiane-2,3,4,5-tetrol** are summarized in the table below.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₄ S
Molecular Weight	166.2 g/mol
CAS Number	2089580-30-1
Purity	Min. 95% (as specified by suppliers)
Stereochemistry	(3S,4R,5S)

Chemical Structure

The two-dimensional chemical structure of (3S,4R,5S)-Thiane-2,3,4,5-tetrol illustrates the arrangement of its atoms and stereochemistry.



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Caption: 2D structure of (3S,4R,5S)-**Thiane-2,3,4,5-tetrol**.

Experimental Protocols

A comprehensive search of publicly available scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis, purification, or analysis of **Thiane-2,3,4,5-tetrol**. While commercial suppliers indicate the availability of analytical data such as NMR, HPLC, and LC-MS for product verification, the specific methodologies used to acquire this data are not disclosed.

Biological Activity and Signaling Pathways

There is currently no information available in the public domain regarding the biological activity of **Thiane-2,3,4,5-tetrol**. Consequently, no associated signaling pathways have been described or elucidated. The compound is marketed by some vendors as a "versatile small molecule scaffold," suggesting its potential use in the synthesis of more complex molecules rather than as a biologically active agent itself.

Due to the absence of experimental workflows or known biological pathways for **Thiane-2,3,4,5-tetrol**, no corresponding diagrams can be provided.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com